

Personal protective equipment for handling Butyric-3,3-D2 acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyric-3,3-D2 acid

Cat. No.: B3044193

[Get Quote](#)

Essential Safety and Handling Guide for Butyric-3,3-D2 Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Butyric-3,3-D2 acid**. The following procedures are designed to ensure safe handling, use, and disposal of this compound.

Chemical Identity:

- Name: **Butyric-3,3-d2 Acid**
- Synonyms: Butanoic-3,3-d2 acid
- CAS Number: 64833-96-1[1]
- Chemical Formula: CC([2H])([2H])CC(O)=O[1]

Butyric-3,3-D2 acid is a deuterated form of butyric acid. While deuteration can alter metabolic pathways, the immediate physical and chemical hazards are expected to be nearly identical to those of non-deuterated butyric acid. Butyric acid is a corrosive, combustible liquid with a strong, unpleasant odor.[2] It can cause severe skin burns and eye damage.[3][4][5]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The substance is corrosive to the eyes, skin, and respiratory tract.[2]

PPE Category	Specification	Rationale
Hand Protection	Wear suitable chemical protection gloves tested according to EN 374.[4][6] Materials such as nitrile or butyl rubber are recommended for handling acids.[7]	To prevent skin contact, which can cause severe burns and irritation.[3]
Eye & Face Protection	Use safety goggles with side protection.[6] A face shield should be worn in addition to goggles where there is a high risk of splashing.[7]	To protect against splashes that can cause severe eye damage, including loss of vision.[5][8][9]
Skin & Body Protection	Wear a lab coat, protective clothing, or a chemical-resistant apron.[8][10] For larger quantities or significant exposure risk, a full protective suit may be necessary.[10]	To protect skin from burns and irritation.[8] Contaminated clothing should be removed immediately and washed before reuse.[3][5]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood.[4] If ventilation is inadequate or during a large spill, wear a suitable respirator (e.g., full-face respirator with acid gas cartridges).[2][3][7]	Inhalation of vapors can cause severe irritation to the respiratory tract, characterized by coughing and shortness of breath.[8]

Operational Plan: Handling and Disposal

This section provides a step-by-step guide for the safe handling and disposal of **Butyric-3,3-D2 acid**.

Step 1: Preparation and Engineering Controls

- Designated Area: All work with **Butyric-3,3-D2 acid** must be conducted in a designated area, such as a chemical fume hood, to control vapor exposure.[\[11\]](#)
- Ventilation: Ensure the fume hood or other local exhaust ventilation is operational and certified.
- Safety Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.[\[12\]](#)
- Spill Kit: Have a spill kit readily available. The kit should contain an absorbent material suitable for acids (e.g., sand, diatomaceous earth, or universal binders) and a neutralizing agent like soda lime.[\[6\]](#)[\[8\]](#)
- PPE Donning: Before handling the chemical, put on all required PPE as specified in the table above.

Step 2: Chemical Handling Protocol

- Container Inspection: Before use, inspect the container for any damage or leaks.
- Dispensing: When transferring the liquid, do so slowly and carefully to avoid splashing. Use appropriate tools like a pipette or a graduated cylinder.
- Avoid Incompatibilities: Keep the acid separated from strong bases, strong oxidants, and metals, as it can react with them.[\[8\]](#)
- No Contamination: Do not eat, drink, or smoke in the handling area.[\[3\]](#)[\[8\]](#)
- Container Sealing: Keep the container tightly closed when not in use to prevent the escape of vapors.[\[12\]](#)[\[13\]](#)

Step 3: Disposal Plan

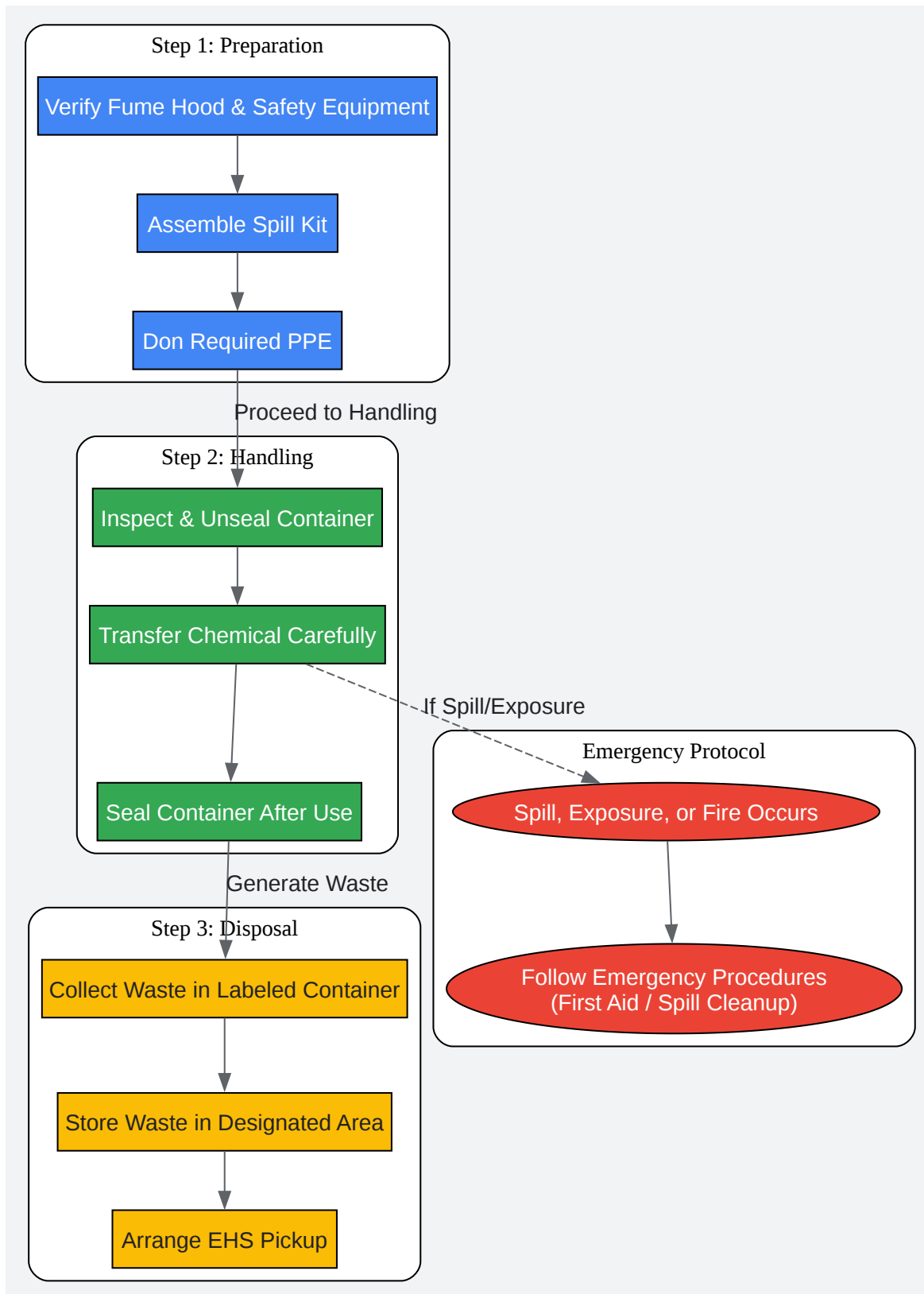
- Waste Classification: **Butyric-3,3-D2 acid** and its container must be disposed of as hazardous waste.[\[6\]](#) Do not mix with other waste streams unless explicitly permitted by your institution's safety protocols.[\[5\]](#)

- Waste Collection:
 - Collect all waste material, including any contaminated absorbents from spills, in a designated, properly labeled hazardous waste container.[6]
 - The container must be compatible with corrosive materials.
- Labeling: Label the waste container clearly with "Hazardous Waste," "Corrosive," and the chemical name "**Butyric-3,3-D2 acid.**"
- Storage: Store the sealed waste container in a cool, well-ventilated, and designated hazardous waste storage area, away from incompatible materials.
- Final Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not pour down the drain.[6]

Emergency Procedures

- Skin Contact: Immediately take off all contaminated clothing.[5] Rinse the affected skin with plenty of water for at least 15-20 minutes.[3] Seek immediate medical attention as corrosive injuries can be hard to cure.[6]
- Eye Contact: Immediately flush the eyes with plenty of water for 10-15 minutes, holding the eyelids open.[6] Remove contact lenses if possible.[3][5] Seek immediate medical attention.[5]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[5] If symptoms persist or in case of doubt, seek medical advice.[6]
- Ingestion: Rinse the mouth immediately with water.[6] Do NOT induce vomiting.[3][8] Call a physician or poison control center immediately, as there is a danger of perforation of the esophagus and stomach.[6]
- Spill: Evacuate the area. Wearing full PPE, cover the spill with an acid-neutralizing absorbent.[6] Collect the material into a suitable container for hazardous waste disposal. Ventilate the affected area.[6]

Process Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal of **Butyric-3,3-D2 acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butyric-3,3-d2 Acid | CDN-D-1203-0.1G | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Butyric Acid | C4H8O2 | CID 264 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [[fishersci.com](https://www.fishersci.com)]
- 4. chemos.de [[chemos.de](https://www.chemos.de)]
- 5. sigmaaldrich.com [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. carlroth.com [[carlroth.com](https://www.carlroth.com)]
- 7. leelinework.com [[leelinework.com](https://www.leelinework.com)]
- 8. ICSC 1334 - BUTYRIC ACID [[chemicalsafety.iio.org](https://www.chemicalsafety.iio.org)]
- 9. lovelandagriproducts.com.au [[lovelandagriproducts.com.au](https://www.lovelandagriproducts.com.au)]
- 10. itwreagents.com [[itwreagents.com](https://www.itwreagents.com)]
- 11. bio.vu.nl [[bio.vu.nl](https://www.bio.vu.nl)]
- 12. fishersci.com [[fishersci.com](https://www.fishersci.com)]
- 13. suvchemlaboratorychemicals.com [[suvchemlaboratorychemicals.com](https://www.suvchemlaboratorychemicals.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling Butyric-3,3-D2 acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3044193#personal-protective-equipment-for-handling-butyric-3-3-d2-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com